

Introduction: A Multifunctional Tecton in Supramolecular Chemistry

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Compound of Interest

Compound Name: *2,4,6-Triodobenzene-1,3,5-tricarboxylic acid*

CAS No.: 79211-41-9

Cat. No.: B1218118

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2,4,6-Triodobenzene-1,3,5-tricarboxylic acid, also known as 2,4,6-triiodotrimetic acid, is a C₃-symmetric, fully substituted benzene derivative that has garnered significant interest among researchers in crystal engineering and materials science. Its molecular architecture is distinguished by the presence of three iodine atoms and three carboxylic acid groups positioned alternately on a central benzene ring. This unique arrangement provides a powerful combination of highly directional and predictable non-covalent interaction sites.

The carboxylic acid groups serve as robust hydrogen bond donors and acceptors, a feature extensively utilized in the construction of supramolecular assemblies and metal-organic frameworks (MOFs) with its non-iodinated parent, trimetic acid.[1][2][3] The introduction of three large, polarizable iodine atoms imparts the ability to form strong halogen bonds, a type of non-covalent interaction that is increasingly recognized for its strength and directionality in designing complex solid-state structures.[4] The interplay between these orthogonal hydrogen and halogen bonding capabilities makes **2,4,6-triiodobenzene-1,3,5-tricarboxylic acid** a versatile and powerful building block (tecton) for the rational design of novel crystalline materials, including co-crystals and functional MOFs for applications such as chemical sensing. [5]

This guide provides a technical overview of the synthesis, crystallization, and detailed structural analysis of **2,4,6-triiodobenzene-1,3,5-tricarboxylic acid**, offering field-proven insights for professionals in chemical research and drug development.

PART 1: Synthesis and Crystallization Protocols

The successful analysis of a crystal structure begins with the synthesis of high-purity material and the subsequent growth of single crystals of sufficient quality for X-ray diffraction.

Synthesis Methodology

The preparation of **2,4,6-triiodobenzene-1,3,5-tricarboxylic acid** is typically achieved through the electrophilic iodination of benzene-1,3,5-tricarboxylic acid (trimesic acid). The electron-withdrawing nature of the three carboxylic acid groups deactivates the aromatic ring, necessitating potent iodinating conditions. A reliable method adapted from established procedures for iodinating substituted benzenes involves the use of iodine monochloride (ICl) with a base to neutralize the acid produced during the reaction.^[6]

Experimental Protocol: Synthesis of **2,4,6-Triiodobenzene-1,3,5-tricarboxylic acid**

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, suspend benzene-1,3,5-tricarboxylic acid (1 equivalent) and anhydrous calcium carbonate (CaCO_3 , ~6-8 equivalents) in a 1:1 mixed solvent system of methanol and dichloromethane.
- **Reagent Addition:** Dissolve iodine monochloride (ICl, ~3-5 equivalents) in anhydrous dichloromethane. Add this solution dropwise to the stirred suspension at room temperature over a period of 30-60 minutes.
- **Reaction:** After the addition is complete, stir the mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC). The reaction is typically stirred for 12 to 48 hours.^[6]
- **Workup:** Upon completion, filter the reaction mixture to remove the excess CaCO_3 and other insoluble salts. Wash the solid residue with dichloromethane.

- **Acidification:** Combine the filtrates and concentrate under reduced pressure to remove the solvents. To the resulting residue, add a 5-10% aqueous hydrochloric acid solution to dissolve the product and any remaining salts.[6]
- **Precipitation:** Acidify the aqueous solution carefully (e.g., with 5% HCl) to a pH of approximately 4-6 to precipitate the crude product.
- **Isolation and Purification:** Collect the white solid product by vacuum filtration. Wash the solid thoroughly with deionized water to remove any residual acid and salts. Dry the product under vacuum. Further purification can be achieved by recrystallization from a suitable solvent system, such as a methanol/water mixture.

Causality Behind Experimental Choices:

- **Iodine Monochloride (ICl):** ICl is a more powerful electrophile than molecular iodine (I₂) because of the polarization of the I-Cl bond, making it effective for iodinating deactivated aromatic rings.
- **CaCO₃ as Base:** An inorganic base like calcium carbonate is used to neutralize the HCl formed during the electrophilic substitution. This prevents the reaction from stalling and drives it to completion.[6] Its insolubility in the organic solvent mixture allows for easy removal by filtration.
- **Mixed Solvent System:** The methanol/dichloromethane system is chosen to provide sufficient solubility for both the starting aromatic acid and the ICl reagent, facilitating a homogenous reaction environment.

Single Crystal Growth

The growth of diffraction-quality single crystals is a critical step that often requires empirical optimization. The slow evaporation technique is a common and effective method for molecules of this type.

Experimental Protocol: Crystallization by Slow Evaporation

- **Solution Preparation:** Prepare a saturated or near-saturated solution of purified **2,4,6-triiodobenzene-1,3,5-tricarboxylic acid** in a suitable solvent. Solvents such as methanol,

ethanol, or dimethylformamide (DMF) are common choices.

- **Filtration:** Filter the solution through a syringe filter (e.g., 0.22 μm PTFE) into a clean, small vial. This removes any particulate matter that could act as unwanted nucleation sites, leading to the formation of polycrystalline material.
- **Evaporation:** Cover the vial with a cap, or Parafilm, and pierce it with a few small holes using a needle. This restricts the rate of solvent evaporation.
- **Incubation:** Place the vial in a vibration-free environment at a constant temperature. Allow the solvent to evaporate slowly over several days to weeks.
- **Harvesting:** Once well-formed crystals appear, carefully harvest them from the mother liquor using a spatula or pipette.

PART 2: In-Depth Crystal Structure Analysis

The solid-state structure of **2,4,6-triiodobenzene-1,3,5-tricarboxylic acid** is dictated by a sophisticated network of intermolecular interactions, primarily hydrogen and halogen bonds.

Molecular Structure

The core of the molecule is a planar benzene ring. The three carboxylic acid groups and three iodine atoms project from this plane. Due to steric hindrance between the bulky adjacent substituents, the carboxylic acid groups are typically twisted out of the plane of the benzene ring.

Caption: 2D structure of **2,4,6-Triiodobenzene-1,3,5-tricarboxylic acid**.

Supramolecular Assembly: The Interplay of Hydrogen and Halogen Bonding

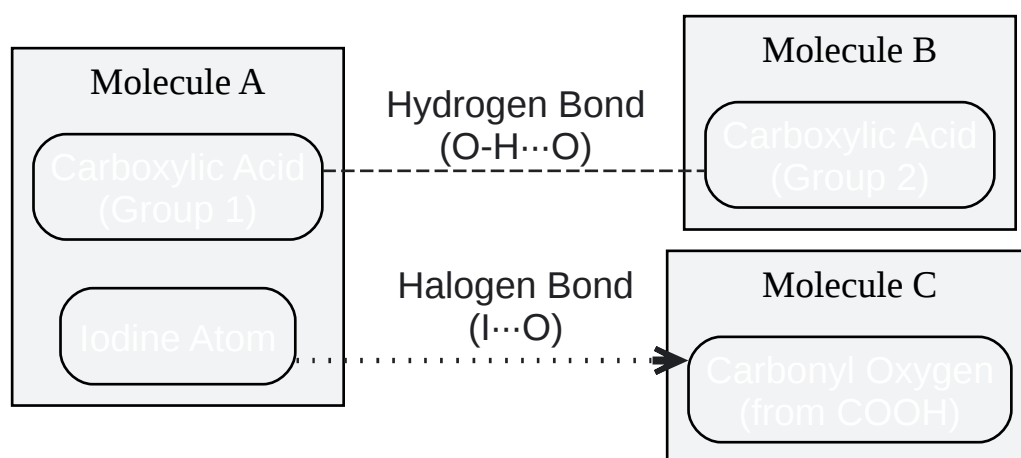
The crystal packing is a direct consequence of the molecule's ability to form robust and directional non-covalent bonds.

- **Hydrogen Bonding Network:** The primary interaction governing the assembly is the hydrogen bonding between the carboxylic acid groups. Typically, these groups form classic head-to-head dimers, creating a highly stable $R^2_2(8)$ graph set motif. These dimers can then link to

other dimers, propagating into extended one-dimensional chains or two-dimensional sheets, which form the foundational framework of the crystal lattice.

- **Halogen Bonding Interactions:** The iodine atoms on the molecule possess a region of positive electrostatic potential on their outermost surface, opposite to the C-I covalent bond. This region, known as a σ -hole, can act as a Lewis acid and interact favorably with Lewis bases (electron donors).^[4] In the crystal structure of **2,4,6-triiodobenzene-1,3,5-tricarboxylic acid**, the carbonyl oxygen of a neighboring carboxylic acid group is an effective halogen bond acceptor. This results in strong and directional C-I $\cdots$ O=C interactions that stitch the hydrogen-bonded frameworks together, adding stability and dictating the three-dimensional packing arrangement. These interactions are critical for the overall structural integrity.

The combination of these two primary interactions leads to a dense, highly organized, and stable crystal lattice.



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Caption: Key intermolecular interactions driving crystal formation.

Crystallographic Data Summary

While specific crystallographic data can vary slightly based on crystallization conditions (e.g., solvates), a representative dataset would be obtained from a single-crystal X-ray diffraction experiment. Researchers seeking definitive data should consult the Cambridge

Crystallographic Data Centre (CCDC) using the compound's chemical name or CAS number (79211-41-9).[\[7\]](#)[\[8\]](#)[\[9\]](#)

Parameter	Description	Typical Value Range
Formula	Molecular Formula	C ₉ H ₃ I ₃ O ₆
MW	Molecular Weight	587.83 g/mol [7]
Crystal System	The geometry of the unit cell	Monoclinic or Triclinic
Space Group	The symmetry elements of the crystal	e.g., P-1, P2 ₁ /c
a, b, c (Å)	Unit cell edge lengths	8 - 15 Å
α, β, γ (°)	Unit cell angles	90 - 110°
V (Å ³)	Volume of the unit cell	800 - 1500 Å ³
Z	Molecules per unit cell	2 or 4
Density (calc.)	Calculated crystal density	~3.0 g/cm ³ [10]

PART 3: Applications in Functional Materials

The well-defined structure and predictable intermolecular interactions of **2,4,6-triiodobenzene-1,3,5-tricarboxylic acid** make it an exemplary linker for creating porous crystalline materials.

Metal-Organic Frameworks (MOFs) for Sensing

In the field of MOFs, this molecule serves as an organic linker that connects metal nodes. The resulting frameworks can possess high surface areas and tailored pore environments. The presence of iodine atoms within the pores can introduce specific binding sites and modulate the electronic properties of the framework. For instance, lanthanide-based MOFs constructed with this linker have demonstrated the ability to act as highly sensitive and selective fluorescent sensors for uranyl ions (UO₂²⁺), which is of significant interest for monitoring nuclear waste.[\[5\]](#) The iodine atoms enhance the framework's ability to quench the luminescence of the lanthanide metal center upon binding of the analyte.

Conclusion

The crystal structure of **2,4,6-triiodobenzene-1,3,5-tricarboxylic acid** is a masterclass in supramolecular design, elegantly balancing strong hydrogen bonding with directional halogen bonding to create a robust and highly ordered three-dimensional architecture. A thorough understanding of its synthesis, crystallization, and the nuances of its solid-state packing is essential for researchers aiming to exploit its properties. As a multifunctional linker, it offers a predictable and powerful platform for the rational design of advanced functional materials, particularly in the realm of MOF-based sensors and novel co-crystals. The self-validating nature of its assembly, driven by well-understood intermolecular forces, ensures its continued relevance in the field of crystal engineering.

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